

Long-term stability of PSB-1115 potassium salt solutions at -20°C

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Compound of Interest

Compound Name: PSB-1115 potassium salt

Cat. No.: B15572539

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Technical Support Center: PSB-1115 Potassium Salt

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability of **PSB-1115 potassium salt** solutions at -20°C. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **PSB-1115 potassium salt** stock solutions?

For optimal long-term stability, it is recommended to store stock solutions of **PSB-1115 potassium salt** at -80°C for up to 6 months. If a -80°C freezer is unavailable, solutions can be stored at -20°C for up to 1 month, protected from light.[1] For the solid compound, a stability of at least 4 years is reported when stored appropriately.[2]

Q2: What is the recommended solvent for preparing **PSB-1115 potassium salt** stock solutions?

PSB-1115 potassium salt is soluble in aqueous solutions. For a stock solution, sterile, nuclease-free water is a suitable solvent. It is also soluble in DMSO and PBS (pH 7.2).^[2]

Q3: Can I freeze and thaw my **PSB-1115 potassium salt** stock solution multiple times?

It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Each freeze-thaw cycle can potentially contribute to the degradation of the compound and introduce variability into your experiments.

Q4: What are the signs of degradation in my **PSB-1115 potassium salt** solution?

Visual signs of degradation can include a change in color or the appearance of precipitate in the solution upon thawing. A more definitive sign is a decrease in the expected biological activity in your experimental assays. If you suspect degradation, it is best to prepare a fresh stock solution.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitate observed in the solution after thawing.	The concentration of the stock solution may be too high, or the compound has come out of solution during freezing.	Gently warm the solution to 37°C and vortex to redissolve the compound. If the precipitate persists, sonicate the solution for a few minutes. Consider preparing a new stock solution at a slightly lower concentration.
Inconsistent or lower-than-expected experimental results.	The PSB-1115 solution may have degraded due to improper storage or exceeding the recommended storage time.	Prepare a fresh stock solution from the solid compound. Ensure the new solution is stored correctly in single-use aliquots at -80°C or for no longer than one month at -20°C. ^[1]
Complete loss of biological activity.	Significant degradation of the compound has likely occurred.	Discard the current stock solution and prepare a fresh one. Review your storage and handling procedures to prevent future degradation.
Difficulty dissolving the solid compound.	The solvent may not be appropriate, or the concentration is too high.	PSB-1115 potassium salt is soluble in water. Gentle warming can aid dissolution. For higher concentrations, consider using DMSO. ^[2]

Quantitative Stability Data

The following table summarizes the expected stability of **PSB-1115 potassium salt** solutions under different storage conditions. This data is compiled from manufacturer recommendations and general knowledge of similar compounds.

Storage Temperature	Recommended Storage Duration	Expected Purity
-20°C	1 month (protected from light) [1]	>98%
-80°C	6 months [1]	>98%
4°C	Not Recommended (short-term use only, <24 hours)	Prone to degradation
Room Temperature	Not Recommended	Rapid degradation

Experimental Protocols

Protocol for Preparation of PSB-1115 Potassium Salt Stock Solution (10 mM)

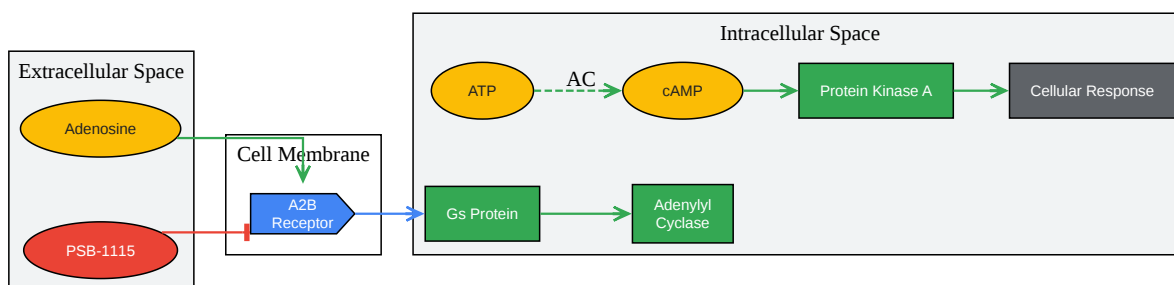
- Weighing: Accurately weigh out the desired amount of **PSB-1115 potassium salt** powder (Molecular Weight: 388.4 g/mol [\[2\]](#)). For 1 ml of a 10 mM stock solution, you will need 3.884 mg.
- Dissolving: Add the appropriate volume of sterile, nuclease-free water to the powder. For a 10 mM solution, add 1 ml of water for every 3.884 mg of compound.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C may be necessary.
- Sterilization: If the solution is for use in cell culture, sterilize it by passing it through a 0.22 µm filter.[\[1\]](#)
- Aliquoting and Storage: Aliquot the stock solution into single-use, light-protected tubes and store at -80°C for long-term storage or at -20°C for up to one month.

Protocol for a Cell-Based Functional Assay

- Cell Culture: Plate your cells of interest (e.g., CHO cells expressing the A2B adenosine receptor) at a suitable density in a 96-well plate and culture overnight.

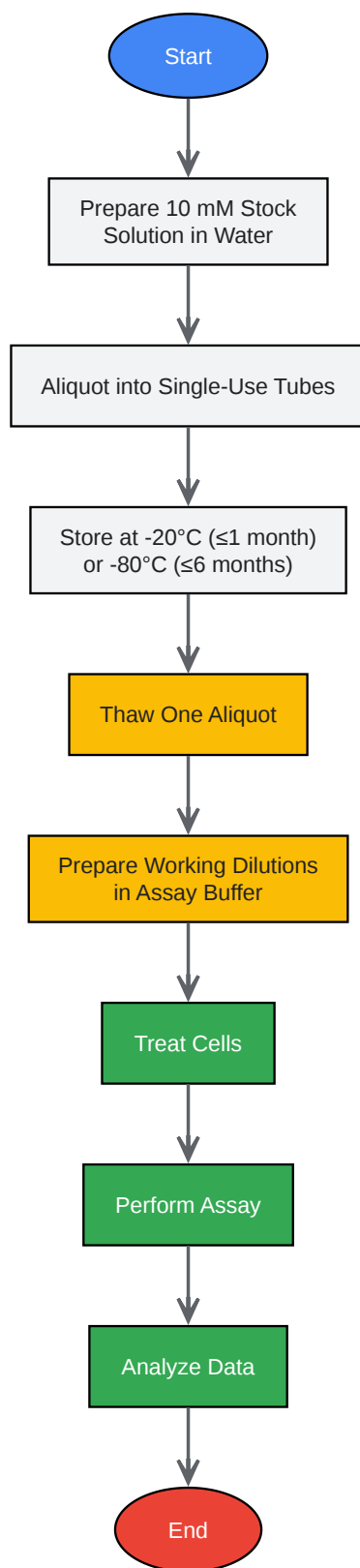
- **Preparation of Working Solution:** On the day of the experiment, thaw a single-use aliquot of your PSB-1115 stock solution. Dilute the stock solution to the desired final concentrations in the appropriate assay buffer.
- **Treatment:** Remove the culture medium from the cells and add the PSB-1115 working solutions at various concentrations. Include a vehicle control (assay buffer with the same final concentration of the solvent, e.g., water or DMSO).
- **Incubation:** Incubate the cells with PSB-1115 for the desired period (e.g., 30 minutes) at 37°C.
- **Agonist Stimulation:** Add an A2B adenosine receptor agonist (e.g., NECA) to the wells to stimulate the receptor.
- **Measurement:** After the appropriate incubation time with the agonist, measure the desired downstream signaling event (e.g., cAMP levels).
- **Data Analysis:** Analyze the data to determine the inhibitory effect of PSB-1115 on the agonist-induced response.

Visualizations



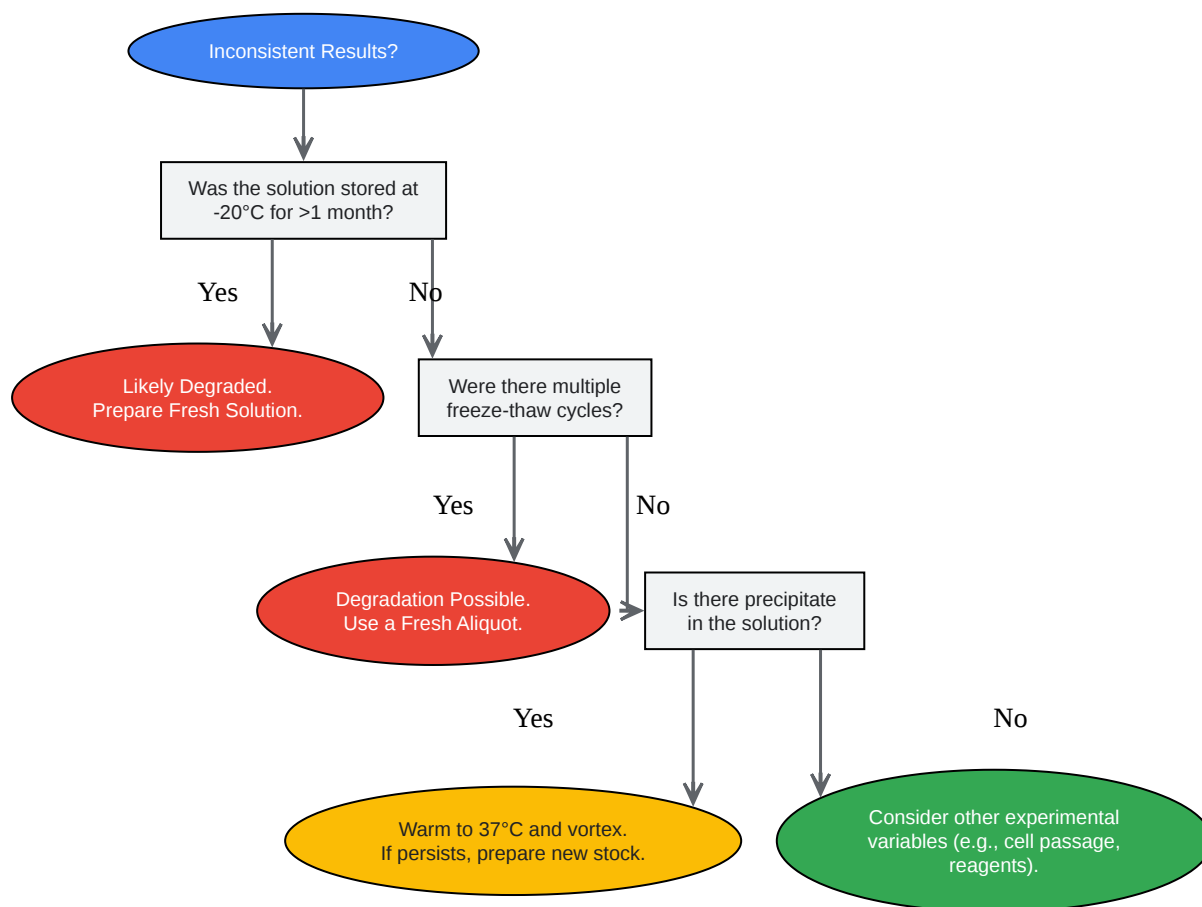
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Caption: A2B Adenosine Receptor Signaling Pathway and PSB-1115 Inhibition.



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Caption: Experimental Workflow for Using **PSB-1115 Potassium Salt** Solutions.



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Caption: Troubleshooting Decision Tree for PSB-1115 Solution Issues.

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References

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